

A Comparative Guide to Ternatumoside II from Diverse Botanical Sources

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Compound of Interest

Compound Name: Ternatumoside II

Cat. No.: B12385015

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For researchers, scientists, and drug development professionals, this guide provides an objective comparison of **Ternatumoside II** derived from various plant sources, supported by available experimental data. **Ternatumoside II**, a flavonoid glycoside identified as Kaempferol 3-O- β -d-glucopyranosyl-(1 \rightarrow 2)- α -L-mannopyranoside, has garnered interest for its potential therapeutic properties, including antioxidant and immunomodulatory activities.

This publication aims to consolidate the current knowledge on **Ternatumoside II** from different botanical origins, focusing on data relevant to its extraction, yield, and biological effects. To date, scientific literature has identified **Ternatumoside II** in several plant species, including *Rhodiola crenulata*, *Anchusa italica*, and *Corylus mandhurica*. This guide will delve into the available data for each source, providing a framework for informed decisions in research and development.

Quantitative Data Summary

A direct comparative study quantifying the yield of **Ternatumoside II** from different plant sources is not yet available in the published literature. However, based on isolation studies, we can infer qualitative presence and potential for extraction. The following table summarizes the key information currently available.

Plant Source	Part Used	Method of Detection/Isolation	Reported Biological Activity of Plant Extract/Compound
Rhodiola crenulata	Roots	Ethanol extraction, column chromatography (D101 macroporous adsorption resin, silica gel, ODS), preparative HPLC.[1]	Antioxidant, stimulates IFN- γ expression.[1]
Anchusa italica Retz.	Flowers	UPLC-Q-Exactive Orbitrap-MS analysis.	Not specified for Ternatumoside II.
Corylus mandshurica	Leaves	HPLC-ESI-MS/MS analysis.	Not specified for Ternatumoside II.

Experimental Methodologies

Detailed experimental protocols are crucial for the replication and advancement of scientific findings. Below are the methodologies cited in the literature for the extraction and identification of **Ternatumoside II** and related compounds from *Rhodiola crenulata*. Protocols for the specific isolation of **Ternatumoside II** from *Anchusa italica* and *Corylus mandshurica* are not yet detailed in available research.

Extraction and Isolation of Phenolic Compounds from *Rhodiola crenulata* Roots[1]

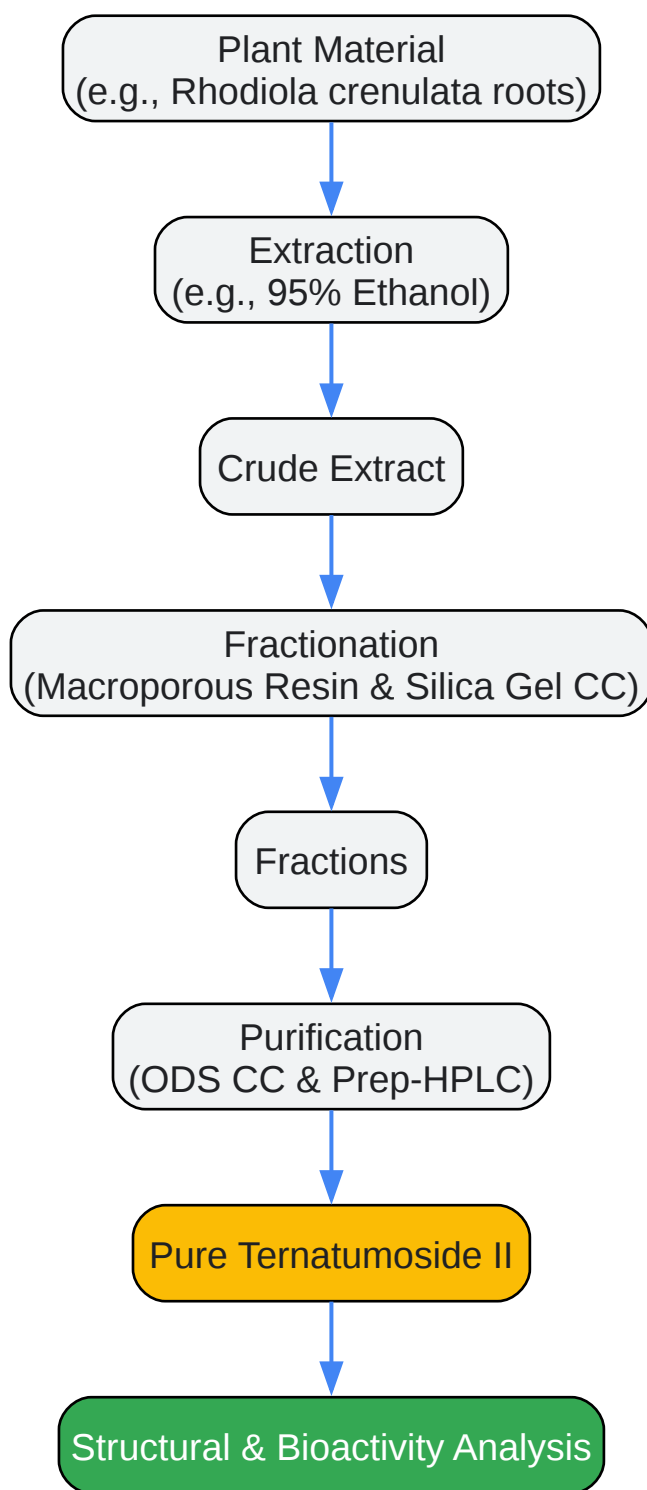
A study on the phenolic compounds from the roots of *Rhodiola crenulata* outlined a comprehensive extraction and isolation procedure which successfully isolated **Ternatumoside II**.

- **Extraction:** The dried and powdered roots of *R. crenulata* (25.0 kg) were extracted three times with 95% ethanol (50 L) under heat for 2 hours for each extraction. The resulting extracts were combined and concentrated to yield a crude extract.

- Initial Fractionation: The crude extract was subjected to column chromatography on a D101 macroporous adsorption resin, with successive elution using 95%, 50%, and 30% ethanol.
- Silica Gel Chromatography: The 95% ethanol fraction was further chromatographed on a silica gel column using a gradient elution system.
- ODS and Preparative HPLC: Subsequent purification of sub-fractions was performed using Octadecylsilyl (ODS) column chromatography and preparative High-Performance Liquid Chromatography (HPLC) to yield pure compounds, including **Ternatumoside II**.

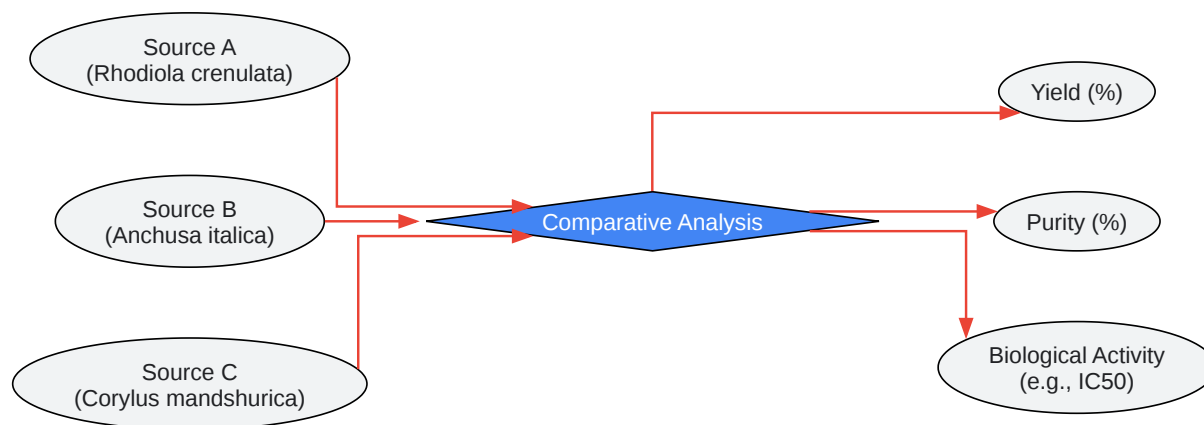
Visualizing Experimental and Logical Workflows

To aid in the understanding of the processes involved in the study of **Ternatumoside II**, the following diagrams, generated using the DOT language, illustrate a general experimental workflow for its isolation and a logical relationship for its comparative analysis.



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A generalized workflow for the isolation and analysis of **Ternatumoside II**.



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Logical framework for a comparative analysis of **Ternatumoside II** from different sources.

Concluding Remarks

The investigation into **Ternatumoside II** is an emerging field. While its presence has been confirmed in multiple plant species, the research is most advanced for *Rhodiola crenulata*. Future studies are needed to quantify the yields of **Ternatumoside II** from *Anchusa italica* and *Corylus mandhurica* and to develop specific isolation protocols for these sources. Furthermore, direct comparative studies on the biological activities of **Ternatumoside II** isolated from these different plants will be essential to fully understand its therapeutic potential. This guide serves as a foundational resource to support these future research endeavors.

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References

- 1. Rhodiola crenulata and Its Bioactive Components, Salidroside and Tyrosol, Reverse the Hypoxia-Induced Reduction of Plasma-Membrane-Associated Na,K-ATPase Expression via Inhibition of ROS-AMPK-PKC ξ Pathway - PMC [pmc.ncbi.nlm.nih.gov]
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